

# Essential Safety and Operational Guide for 3-(Methylthio)aniline

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## Compound of Interest

Compound Name: 3-(Methylthio)aniline

Cat. No.: B157570

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-(Methylthio)aniline**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical Profile and Hazards

**3-(Methylthio)aniline** (CAS No: 1783-81-9) is a combustible liquid that is harmful if swallowed, toxic in contact with skin, and may cause skin and serious eye irritation.[1][2] It is also harmful to aquatic life with long-lasting effects.[3] Inhalation of vapors or mists may cause respiratory irritation and can be damaging to health, with prolonged exposure potentially leading to headaches, nausea, and loss of consciousness.[3]

## Quantitative Hazard Data

Hazard Classification	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 3	H312: Toxic in contact with skin[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A / 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects[3]

## Physical and Chemical Properties

Property	Value
Molecular Formula	C7H9NS[1]
Molecular Weight	139.22 g/mol
Boiling Point	163-165 °C @ 16 mmHg
Density	1.13 g/mL at 25 °C
Flash Point	>110 °C (>230 °F)[1]
Appearance	Colorless to light orange to yellow clear liquid
Odor	Unpleasant[1]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to mitigate the risks associated with handling **3-(Methylthio)aniline**. The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Standard/Specification
Eyes/Face	Safety goggles or faceshield[4]	OSHA 29 CFR 1910.133 or European Standard EN166[5]
Skin	Chemical-resistant gloves (Neoprene recommended), Overalls or lab coat, Safety footwear[3]	EN 374 (for gloves)[3]
Respiratory	Air-purifying respirator with organic vapor cartridge (and particulate filter if aerosols are generated)[6]	NIOSH/MSHA or European Standard EN 149 approved[5]

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount for safety.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[7]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[8]
- Inspect all PPE for integrity before use.
- Have spill control materials (e.g., sand, earth, vermiculite) readily available.[3]

### 2. Donning PPE:

- Don a lab coat or overalls.
- Put on safety footwear.
- Wear chemical-resistant gloves (Neoprene is a suitable option). Ensure gloves are clean and dry before use.[3]

- Wear safety goggles. If there is a splash risk, a face shield should also be worn.[4]
- If working outside of a fume hood or if there is a risk of inhalation, wear a properly fitted respirator.

### 3. Handling the Chemical:

- Avoid direct contact with the skin, eyes, and clothing.[7]
- Do not eat, drink, or smoke in the handling area.
- Avoid generating mists or vapors.[2]
- Keep containers tightly closed when not in use.[8]
- Avoid contact with incompatible materials such as strong oxidizing agents.[8]

### 4. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.
- Carefully remove and decontaminate reusable PPE after use.
- Contaminated disposable gloves should be replaced and disposed of as chemical waste.[3]
- Contaminated clothing should be removed immediately and washed before reuse.[2]

## Emergency Procedures

### Spill Response:

- Evacuate non-essential personnel from the spill area and move upwind.[3]
- Wear full protective clothing, including respiratory protection.[3]
- Prevent the spill from entering drains or waterways.[3]
- Contain the spill using inert absorbent materials like sand, earth, or vermiculite.[3]

- Collect the absorbed material into labeled containers for proper disposal.[3]
- Decontaminate the spill area.

#### First Aid Measures:

- In case of skin contact: Immediately remove all contaminated clothing and flush the skin with running water and soap.[3] Seek medical attention if irritation occurs.[3]
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Seek medical attention.
- If inhaled: Remove the person from the contaminated area to fresh air.[3] If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[5]

## Disposal Plan

All waste must be handled in accordance with local, state, and federal regulations.[3]

- Waste Collection:
  - Collect waste **3-(Methylthio)aniline** and contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled, and sealed container.
- Storage:
  - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal:
  - Dispose of the chemical waste through a licensed and approved waste disposal company.
  - DO NOT discharge into sewers or waterways.[3]

## Workflow Diagram



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Caption: Workflow for safe handling and disposal of **3-(Methylthio)aniline**.

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